

In-Depth Technical Guide to Tetrabutylammonium Perrhenate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrabutylammonium Perrhenate

Cat. No.: B107850

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tetrabutylammonium perrhenate** ($[\text{TBA}]\text{ReO}_4$), a quaternary ammonium salt with significant applications in chemical synthesis and as a precursor in radiopharmaceutical development. This document details its physicochemical properties, synthesis, and key applications, supported by experimental protocols and data.

Physicochemical Properties

Tetrabutylammonium perrhenate is a white crystalline solid. While its melting point is not consistently reported in the literature, its other key properties are well-documented. It is noted for its solubility in various organic solvents, a crucial characteristic for its role as a phase-transfer catalyst.

Property	Value	Reference
Molecular Weight	492.67 g/mol	[1][2][3]
Chemical Formula	C ₁₆ H ₃₆ NO ₄ Re	[1]
Linear Formula	(CH ₃ CH ₂ CH ₂ CH ₂) ₄ N(ReO ₄)	[3]
CAS Number	16385-59-4	[3]
Appearance	White powder or crystals	[1]
Solubility	Soluble in organic solvents	[4]

Spectroscopic Data

The structural integrity of **Tetrabutylammonium perrhenate** can be confirmed through various spectroscopic techniques. Below are the expected spectral data based on its structure, compiled from typical values for the tetrabutylammonium cation and the perrhenate anion.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is characterized by signals corresponding to the butyl groups of the tetrabutylammonium cation. A certificate of analysis for a commercial sample confirms the spectrum is consistent with the structure.
- ¹³C NMR: The carbon NMR spectrum will show distinct peaks for the four non-equivalent carbon atoms of the butyl chains.

Infrared (IR) Spectroscopy

The IR spectrum of **Tetrabutylammonium perrhenate** will exhibit characteristic absorption bands for the C-H bonds of the alkyl groups and the Re-O bonds of the perrhenate anion.

Experimental Protocols

Synthesis of Tetrabutylammonium Perrhenate

A common method for the synthesis of **Tetrabutylammonium perrhenate** involves the reaction of a tetrabutylammonium salt with a perrhenate salt.

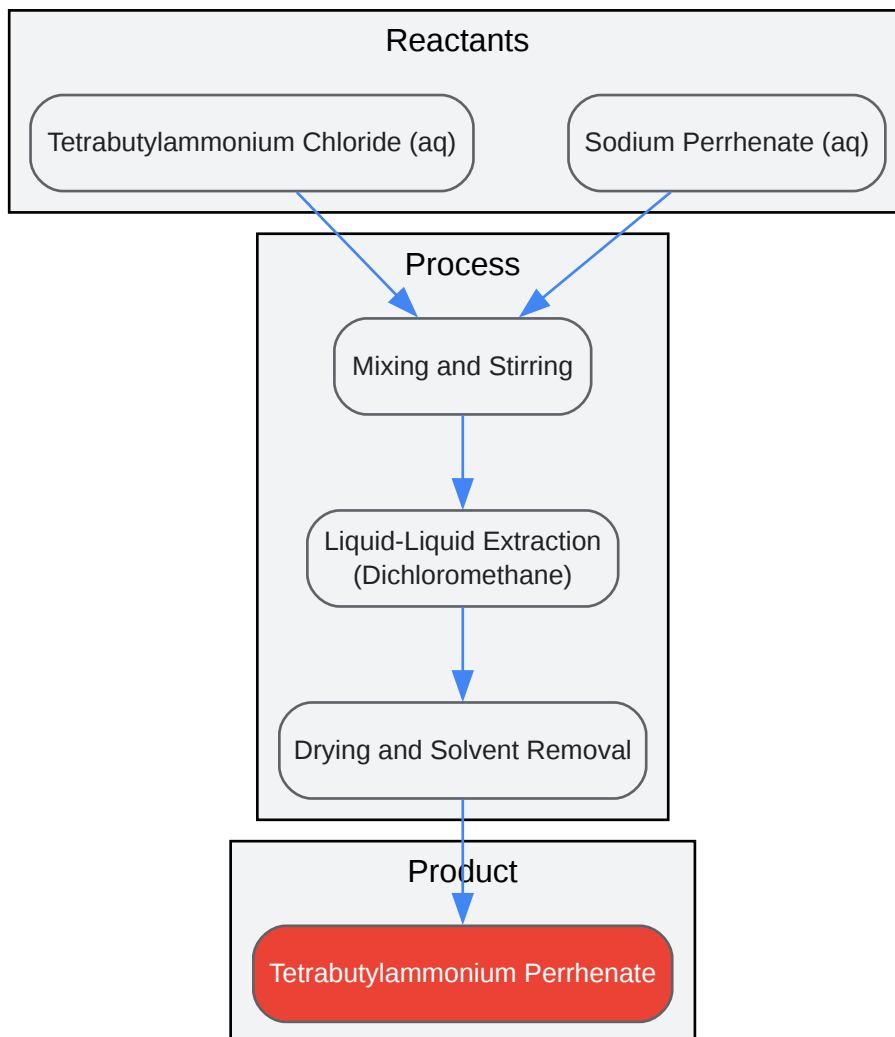
Materials:

- Tetrabutylammonium chloride (TBACl)
- Sodium perrhenate (NaReO_4)
- Deionized water
- Organic solvent (e.g., dichloromethane)

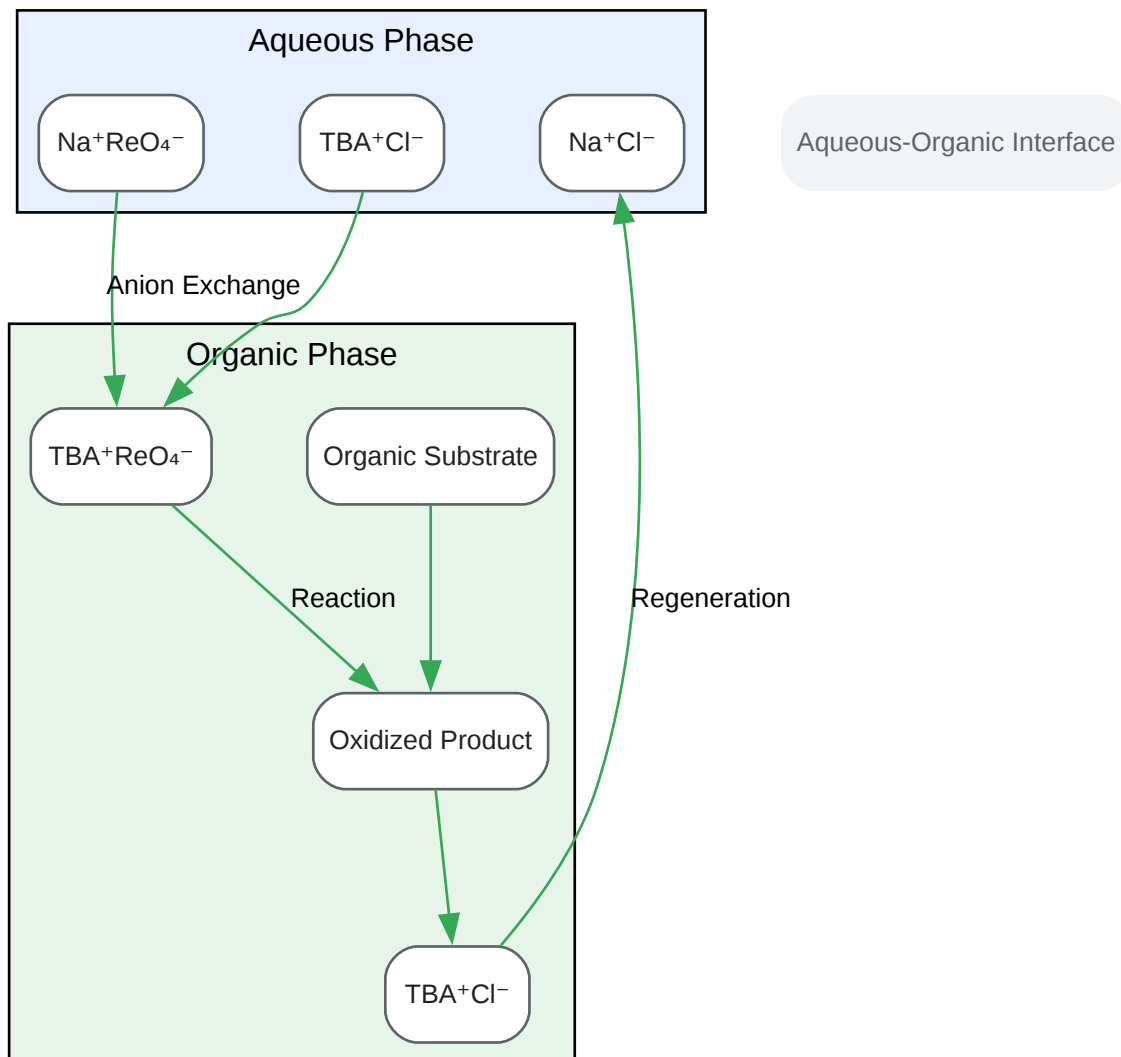
Procedure:

- Prepare an aqueous solution of sodium perrhenate.
- Prepare an aqueous solution of tetrabutylammonium chloride.
- Combine the two aqueous solutions with vigorous stirring.
- **Tetrabutylammonium perrhenate**, being soluble in organic solvents, can be extracted from the aqueous phase using a suitable organic solvent like dichloromethane.
- The organic layer is then separated, dried over an anhydrous salt (e.g., MgSO_4), and the solvent is removed under reduced pressure to yield the product.

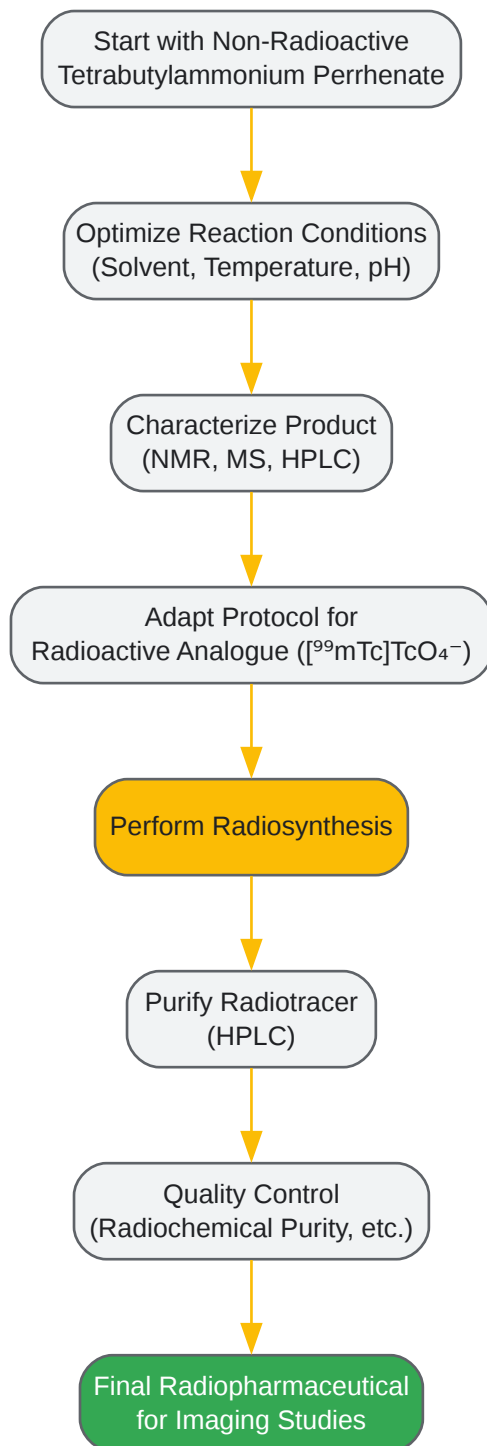
Synthesis of Tetrabutylammonium Perrhenate



Phase-Transfer Catalysis Mechanism



Workflow for Radiopharmaceutical Precursor Studies

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References

- 1. americanelements.com [americanelements.com]
- 2. Tetrabutylammonium perrhenate 98 16385-59-4 [sigmaaldrich.com]
- 3. Tetrabutylammonium perrhenate 98 16385-59-4 [sigmaaldrich.com]
- 4. Perrhenate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to Tetrabutylammonium Perrhenate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107850#molecular-weight-of-tetrabutylammonium-perrhenate]

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